

comparing dibenzyl terephthalate with other terephthalate esters

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Compound Focus: Dibenzyl terephthalate

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Chemical Profile and Comparison of Terephthalate Esters

The following table summarizes key information for **dibenzyl terephthalate** and other relevant terephthalate esters, based on the data obtained.

Ester Name	Chemical Structure / Formula	Molecular Weight (g/mol)	Key Properties	Primary Applications & Context
Dibenzyl Terephthalate (DBT)	C ₂₂ H ₁₈ O ₄ [1]	346.38 [1]	Melting point: 95-97 °C; Soluble in chloroform, ethyl acetate [1].	Research Chemical: Used in enzymatic studies as a model substrate for PET-hydrolyzing enzymes (PETase) to simulate the polymer's structure [2].
Dimethyl Terephthalate (DMT)	C ₁₀ H ₁₀ O ₄	194.19	Not specified in results.	Industrial Monomer: Key precursor for producing polyethylene terephthalate (PET) plastic and bottles. A target product in advanced PET

Ester Name	Chemical Structure / Formula	Molecular Weight (g/mol)	Key Properties	Primary Applications & Context
				chemical recycling/upcycling processes [3].
Di-2-ethylhexyl Terephthalate (DEHT)	C ₂₄ H ₃₈ O ₄	390.56	Not specified in results.	Alternative Plasticizer: Used in food and drinking water contact materials as a substitute for ortho-phthalate plasticizers like DEHP [4].
Terephthalic Acid (TPA)	C ₈ H ₆ O ₄	166.13	Not specified in results.	Industrial Monomer: The diacid comonomer used in PET production. Also a product of PET chemical and enzymatic degradation [2].

Experimental Context and Research Applications

For researchers, the experimental protocols and context in which these esters are used are crucial. **Dibenzyl Terephthalate**, in particular, serves a specific role in laboratory research.

- Dibenzyl Terephthalate as a Model Compound:** In enzymatic studies of PET degradation, DBT is not a bulk material but a **soluble model substrate**. It is structurally analogous to a single unit of the PET polymer chain. Researchers use it to investigate the activity and kinetics of enzymes like PETase and cutinases without dealing with the complexities of an insoluble solid polymer. Hydrolysis of DBT by these enzymes produces benzyl alcohol and TPA, which can be detected and quantified [2].
- DMT and TPA in Recycling Protocols:** Recent research focuses on chemical recycling of PET waste. One advanced method, termed "**esterolysis**," uses ionic liquid catalysts like 1-ethyl-3-methylimidazolium acetate to depolymerize PET. This process can efficiently convert waste PET bottles into high-value products, specifically **DMT (99% yield)** and **ethylene carbonate (90% yield)**, demonstrating a promising pathway for a circular plastic economy [3].

Safety and Toxicology Overview

Understanding the toxicological profiles of these compounds is critical for both laboratory safety and product development.

- **Terephthalate Esters (TPA, DMT, DEHT):** A toxicological review indicates that the mode of action for TPA and its esters like DMT involves the formation of bladder calculi (stones) in rats, a effect that has a demonstrated threshold. Based on this, an **oral Reference Dose (RfD) of 0.2 mg/kg-day** has been established for a category of C1-C8 terephthalate esters [4].
- **Ortho-Phthalates (A Critical Distinction):** It is vital to differentiate terephthalates from the more widely discussed **ortho-phthalates** (e.g., DEHP, DBP). Ortho-phthalates, commonly used as plasticizers in PVC, have a different chemical structure and are known for their endocrine-disrupting properties, with many classified as hazardous substances [5]. Terephthalates like DEHT were developed as safer alternatives to ortho-phthalates for certain applications [4].

Guidance for Researcher Investigations

The following experimental workflow outlines a systematic approach for comparing terephthalate esters in R&D settings, incorporating key aspects from the scientific literature.

To build a comprehensive comparison guide, you will need to generate experimental data. Here are key areas to investigate, informed by the search results:

- **Performance Metrics:** Depending on your application (e.g., polymer synthesis, plasticizer efficacy, drug formulation), define relevant metrics. These could include **plasticizer efficiency, thermal stability, compatibility with polymers, hydrolysis rates, or solubility** in various solvents [5] [2].
- **Analytical Methods:** The scientific literature provides robust methods for analysis.
 - **Chromatography:** HPLC is standard for quantifying terephthalate esters and their hydrolysis products (TPA, MHET) [2].
 - **Spectroscopy:** NMR (1H, 13C) is essential for confirming chemical structure and purity [3].
 - **Thermal Analysis:** DSC and TGA can determine melting points, glass transition temperatures, and thermal decomposition profiles.
- **Toxicological Screening:** For drug development, further investigation into the metabolic pathways and cellular toxicity of these esters is necessary, building upon the established oral RfDs [4].

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